

# Tannagine: A Technical Guide to its Physical and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tannagine

Cat. No.: B1644076

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tannagine** is a naturally occurring morphinane alkaloid isolated from the tubers of *Stephania cepharantha*. As a member of the morphinan class of compounds, which includes therapeutically significant agents, **Tannagine** holds potential interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Tannagine**. Due to the limited availability of specific experimental data for this particular alkaloid, this document also presents comparative data from the well-characterized morphinane alkaloid, morphine, to provide a contextual framework. Furthermore, this guide outlines generalized experimental protocols for the isolation and characterization of morphinane alkaloids and presents a conceptual workflow for these processes.

## Introduction

**Tannagine** is a morphinane alkaloid identified as one of the constituents of *Stephania cepharantha* Hayata (Menispermaceae), a plant with a history of use in traditional medicine. The morphinan skeleton is the core structure of a class of compounds that includes potent analgesics, antitussives, and other pharmacologically active agents. The unique structural features of **Tannagine** warrant a detailed examination of its physicochemical properties to facilitate future research into its potential biological activities and therapeutic applications. This

document serves as a foundational resource, compiling the available structural information and providing context through comparative data and generalized experimental methodologies.

## Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **Tannagine** are not extensively available in the public domain. To provide a useful reference for researchers, the following tables summarize the known information for **Tannagine** and present corresponding experimental data for the structurally related and well-studied morphine alkaloid, morphine.

### General and Structural Properties

Property	Tannagine	Reference
Chemical Name	Tannagine	[1]
Chemical Class	Morphine Alkaloid	[1]
Natural Source	Stephania cepharantha Hayata	[2]
Molecular Formula	C <sub>19</sub> H <sub>21</sub> NO <sub>4</sub>	Inferred from structure
Molecular Weight	327.38 g/mol	Inferred from structure
Chemical Structure	See Figure 1	[1]

Figure 1: Chemical Structure of **Tannagine** (A 2D representation of the chemical structure of **Tannagine** would be placed here.)

### Tabulated Physical and Chemical Data

Quantitative physical and chemical data for **Tannagine** are not readily found in the literature. The following table provides a comparative overview with data for morphine to offer estimated properties for **Tannagine**.

Property	Tannagine (Predicted/Unavailable)	Morphine (Experimental)	Reference
Melting Point	Data not available	197 °C (metastable phase)	[3]
Boiling Point	Data not available	Data not available	
Solubility	Expected to be soluble in organic solvents like chloroform, methanol, and ethanol; sparingly soluble in water.	Soluble in ethanol, methanol; sparingly soluble in water, chloroform, ether.	[3]
pKa	Data not available	7.9 (amine)	[3]
Optical Rotation	Data not available	Levorotatory	[4]
UV-Vis $\lambda_{\text{max}}$	Data not available	285 nm (in acidic solution)	[3]

## Experimental Protocols

Specific, detailed experimental protocols for the isolation and characterization of **Tannagine** are not published. However, general methodologies for the extraction and analysis of alkaloids from plant materials are well-established.

### General Protocol for the Isolation of Morphinane Alkaloids from *Stephania* species

The isolation of **Tannagine** from *Stephania cepharantha* would follow a standard procedure for alkaloid extraction.

#### 3.1.1. Plant Material Preparation

- **Collection and Drying:** The tubers of *Stephania cepharantha* are collected and air-dried in a shaded, well-ventilated area to prevent the degradation of active compounds.

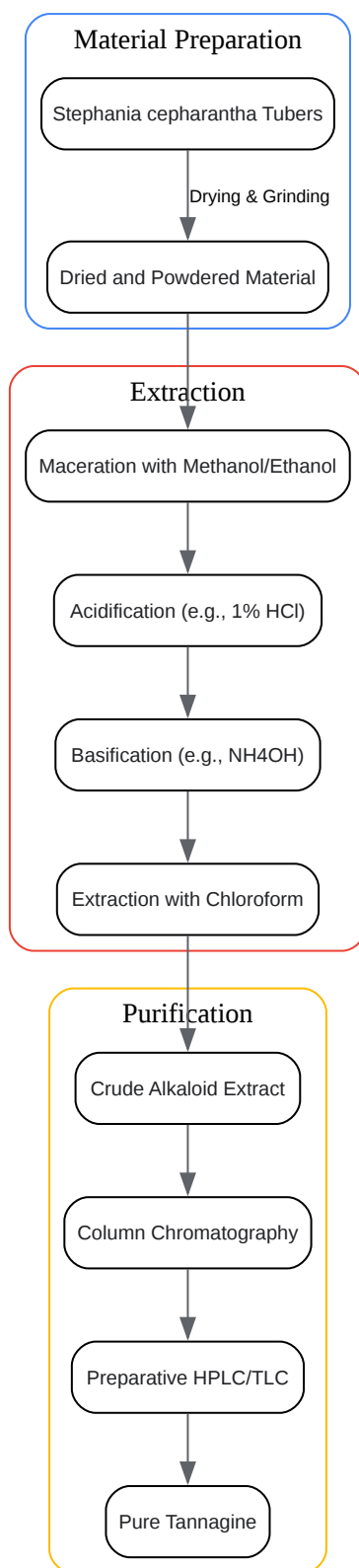
- Grinding: The dried plant material is ground into a coarse powder to increase the surface area for efficient solvent extraction.

### 3.1.2. Extraction

- Maceration: The powdered plant material is macerated with a suitable solvent, typically methanol or ethanol, at room temperature for an extended period (e.g., 24-72 hours) with occasional agitation.
- Acid-Base Extraction:
  - The crude extract is acidified with a dilute acid (e.g., 1% HCl) to convert the alkaloids into their water-soluble salt forms.
  - The acidic solution is then washed with a non-polar organic solvent (e.g., hexane or diethyl ether) to remove non-alkaloidal lipophilic impurities.
  - The aqueous layer is basified with a weak base (e.g., ammonium hydroxide) to a pH of 9-10 to precipitate the free alkaloids.
  - The alkaloid precipitate is then extracted with a polar organic solvent such as chloroform or dichloromethane.

### 3.1.3. Purification

- Column Chromatography: The crude alkaloid extract is subjected to column chromatography over silica gel or alumina. A gradient elution system of increasing polarity (e.g., chloroform-methanol mixtures) is used to separate the different alkaloid fractions.
- Preparative Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC): Fractions containing **Tannagine** are further purified using preparative TLC or HPLC to yield the pure compound.



[Click to download full resolution via product page](#)

**Figure 2:** General workflow for the isolation of **Tannagine**.

## General Protocol for Structural Characterization

The elucidation of the structure of an isolated alkaloid like **Tannagine** involves a combination of spectroscopic techniques.

### 3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of the purified **Tannagine** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub> or CD<sub>3</sub>OD).
- **Data Acquisition:** <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) spectra are acquired on a high-field NMR spectrometer.
- **Data Analysis:** The chemical shifts, coupling constants, and correlations from the various NMR experiments are used to determine the connectivity of atoms and the stereochemistry of the molecule.

### 3.2.2. Mass Spectrometry (MS)

- **Sample Introduction:** The purified compound is introduced into a mass spectrometer, typically using electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI).
- **Data Acquisition:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and elemental composition of the molecular ion. Tandem mass spectrometry (MS/MS) is employed to obtain fragmentation patterns that provide further structural information.

### 3.2.3. Infrared (IR) Spectroscopy

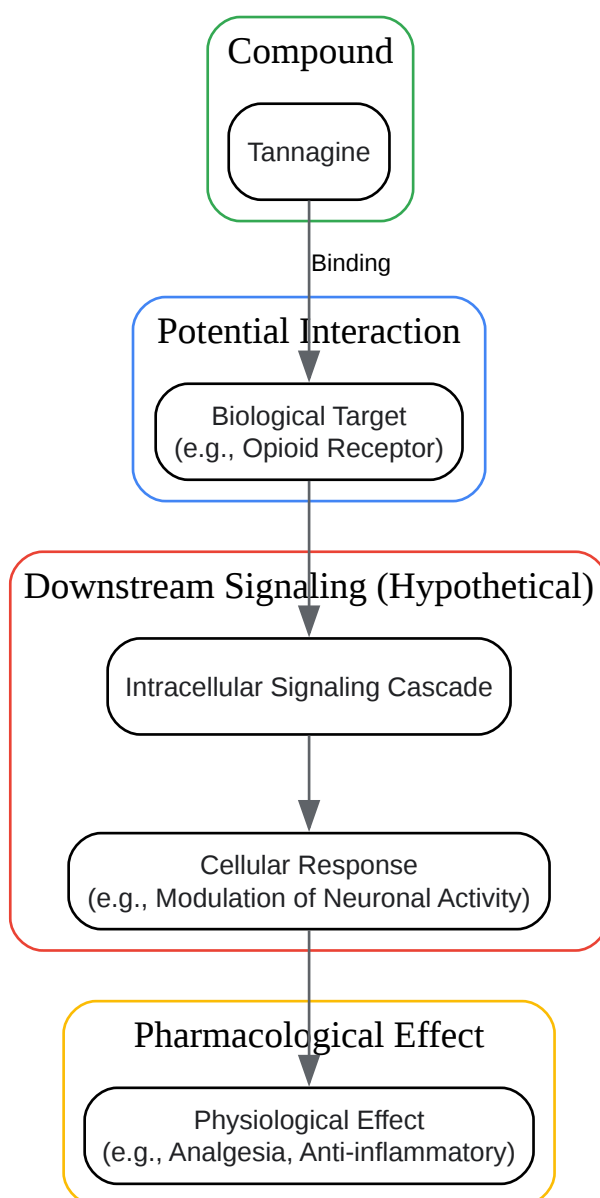
- **Sample Preparation:** The sample is prepared as a KBr pellet or as a thin film.
- **Data Acquisition:** The IR spectrum is recorded to identify the presence of key functional groups, such as hydroxyl (-OH), carbonyl (C=O), and amine (N-H) groups, based on their characteristic absorption frequencies.

### 3.2.4. Ultraviolet-Visible (UV-Vis) Spectroscopy

- **Sample Preparation:** The compound is dissolved in a suitable solvent (e.g., methanol or ethanol).
- **Data Acquisition:** The UV-Vis spectrum is recorded to determine the wavelengths of maximum absorbance ( $\lambda_{\text{max}}$ ), which provides information about the electronic transitions within the molecule, particularly the aromatic system.

## Biological Activity and Signaling Pathways

The specific biological activities and mechanisms of action of **Tannagine** have not been extensively studied. However, as a morphinane alkaloid, it is plausible that it may interact with opioid receptors or other targets in the central nervous system. Morphinane alkaloids from *Stephania* species have been reported to exhibit a range of pharmacological activities, including anti-inflammatory and neuroprotective effects. Further research is required to elucidate the specific biological targets and signaling pathways modulated by **Tannagine**.



[Click to download full resolution via product page](#)

**Figure 3:** Hypothetical signaling pathway for **Tannagine**.

## Conclusion

**Tannagine** is a morphinane alkaloid with a defined chemical structure, isolated from *Stephania cepharantha*. While a comprehensive dataset of its physical and chemical properties is not yet available, this guide provides the foundational information necessary for researchers to begin further investigation. The generalized experimental protocols and comparative data with



morphine offer a practical starting point for the isolation, characterization, and evaluation of this natural product. Future studies are needed to fully elucidate the physicochemical profile and pharmacological activities of **Tannagine** to determine its potential as a lead compound in drug discovery.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Chemistry and synthesis of major opium alkaloids: a comprehensive review [[ouci.dntb.gov.ua](https://ouci.dntb.gov.ua)]
- 3. Morphine | C17H19NO3 | CID 5288826 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [biomedres.us](https://biomedres.us) [[biomedres.us](https://biomedres.us)]
- To cite this document: BenchChem. [Tannagine: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1644076#physical-and-chemical-properties-of-tannagine>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)